

Dibutyltin Dichloride-d18 material safety data sheet (MSDS)

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Compound of Interest

Compound Name: Dibutyltin Dichloride-d18

Cat. No.: B138651

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An In-depth Technical Guide to the Material Safety Data Sheet for **Dibutyltin Dichloride-d18**

Authored for Researchers, Scientists, and Drug Development Professionals

Introduction

Dibutyltin Dichloride-d18 is the deuterated form of Dibutyltin Dichloride (DBTC), an organotin compound widely utilized as a stabilizer in polyvinyl chloride (PVC) plastics, an esterification catalyst, and an intermediate in chemical synthesis.^{[1][2][3]} While its applications are significant, its toxicological profile necessitates a rigorous and nuanced understanding of its hazards for safe handling in a laboratory setting. This guide moves beyond a simple regulatory safety data sheet (SDS) fields to provide a synthesized, in-depth analysis of the risks and protocols associated with this compound, grounded in its chemical properties and toxicological endpoints. The unlabeled parent compound, Dibutyltin Dichloride, has the CAS Number 683-18-1.^{[1][4][5]}

Section 1: Core Chemical and Physical Identity

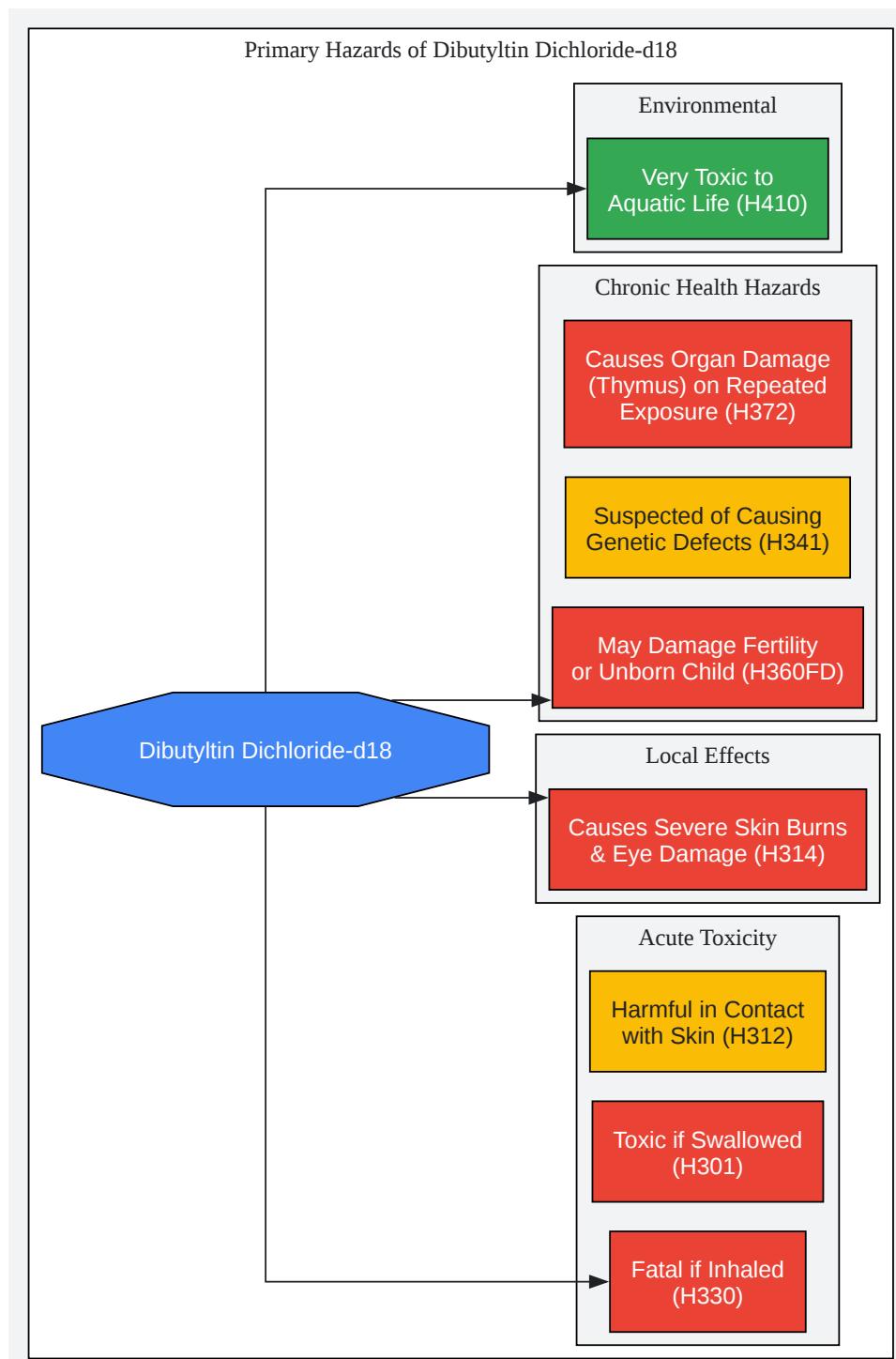
Understanding the physical state and properties of **Dibutyltin Dichloride-d18** is foundational to anticipating its behavior and implementing appropriate controls. With a low melting point, it can exist as a solid, liquid, or a supercooled melt at or near ambient temperatures.^[6] Its sensitivity to moisture is a key handling parameter, as it can hydrolyze, potentially releasing corrosive fumes.^{[2][3][7]}

Property	Value	Source(s)
Chemical Name	Dibutyltin Dichloride-d18	[4][8]
Molecular Formula	C ₈ D ₁₈ Cl ₂ Sn	[4]
Molecular Weight	~321.96 g/mol	[4][8]
Appearance	White to off-white/beige solid or crystalline mass. ^{[3][8]} [9]	[3][8][9]
Melting Point	39 - 41 °C / 102.2 - 105.8 °F	[9]
Boiling Point	135 °C @ 10 mmHg	[9][10]
Solubility	Insoluble in water, where it hydrolyzes. ^{[2][3]} Soluble in organic solvents like chloroform, dichloromethane, and DMSO. ^{[3][8]}	[2][3][8]
Moisture Sensitivity	Moisture sensitive. ^{[2][11][12]}	[2][11][12]
Vapor Pressure	0.0012 - 0.0016 hPa @ 25 °C	[2]

Section 2: Hazard Identification and GHS Classification

Dibutyltin Dichloride-d18 is a substance of very high concern, exhibiting acute toxicity via multiple exposure routes, severe corrosive properties, and significant chronic health effects. Its classification under the Globally Harmonized System (GHS) reflects a multi-faceted hazard profile that demands the highest level of precaution.

The primary danger lies in its acute toxicity, particularly through inhalation, which is classified as fatal.^{[5][6]} This is compounded by its ability to cause irreversible damage to skin and eyes and its long-term systemic effects, including damage to fertility and suspected genetic defects.^{[5][6][13]}

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Caption: Primary hazard categories for **Dibutyltin Dichloride-d18**.

Hazard Class	Signal Word	Hazard Statement
Acute Toxicity, Inhalation (Category 2)	Danger	H330: Fatal if inhaled.[5][6]
Acute Toxicity, Oral (Category 3)	Danger	H301: Toxic if swallowed.[5][6]
Skin Corrosion (Category 1B)	Danger	H314: Causes severe skin burns and eye damage.[5][6]
Reproductive Toxicity (Category 1B)	Danger	H360FD: May damage fertility. May damage the unborn child.[5][6]
STOT, Repeated Exposure (Category 1)	Danger	H372: Causes damage to organs (thymus) through prolonged or repeated exposure.[5][14]
Germ Cell Mutagenicity (Category 2)	Warning	H341: Suspected of causing genetic defects.[5][6]
Acute Toxicity, Dermal (Category 4)	Warning	H312: Harmful in contact with skin.[5][6]
Hazardous to the Aquatic Environment	Warning	H410: Very toxic to aquatic life with long lasting effects.[5][6]

Section 3: Toxicological Profile

Organotin compounds, including DBTC, are known for their immunotoxicity, with the thymus being a primary target organ.[13][14] Exposure can lead to atrophy, affecting T-cell maturation and compromising immune function.[10] The acute toxicity is also severe, as reflected in its low LD50 and LC50 values.

Metric	Species	Route	Value	Source(s)
LD50	Rat	Oral	50 - 100 mg/kg	[5][11]
LD50	Mouse	Oral	35 - 70 mg/kg	[10][11]
LD50	Rabbit	Oral	50 µg/kg	[11]
LC50	Rat	Inhalation	0.05 mg/L (4h, ATE)	[5]
Dermal LD50	ATE	Dermal	1,100 mg/kg	[5]

Section 4: Safe Handling and Exposure Control

Given the severe hazard profile, a multi-layered safety approach is mandatory. This involves a combination of engineering controls, rigorous personal protective equipment (PPE), and standardized handling protocols.

Engineering Controls: The Primary Barrier

The fatal-if-inhaled classification (H330) makes the use of local exhaust ventilation a non-negotiable requirement.

- Chemical Fume Hood: All manipulations of **Dibutyltin Dichloride-d18**, including weighing, transfers, and reaction setup, must be performed inside certified chemical fume hood. This is the principal control to prevent systemic exposure to toxic dust or vapors.[7][9]
- Ventilation: The laboratory must be well-ventilated to dilute any fugitive emissions that might escape primary containment.[7]

Personal Protective Equipment (PPE): The Last Line of Defense

PPE selection must be based on the compound's combined corrosive and systemic toxicity hazards.

Protection Type	Specification	Rationale for Use
Eye/Face	Chemical safety goggles and a full-face shield.[11][14]	Protects against splashes of the corrosive material and airborne particles, preventing severe eye damage.[11]
Hand	Nitrile rubber gloves (or other chemically resistant material).[9]	Provides a barrier against skin contact, which can cause severe burns and harmful systemic absorption [9][11]
Body	Chemically resistant lab coat and closed-toe shoes.	Prevents contamination of personal clothing and skin [11]
Respiratory	Required when working outside a fume hood (e.g., large-scale use, emergency response). A respirator with a P3 (or equivalent) particulate filter is necessary. [9][14]	Protects against inhalation of fatal concentrations of airborne particles.[9][14]

Step-by-Step Handling Protocol: Weighing Solid DBTC-d18

This protocol illustrates the necessary rigor for even routine procedures.

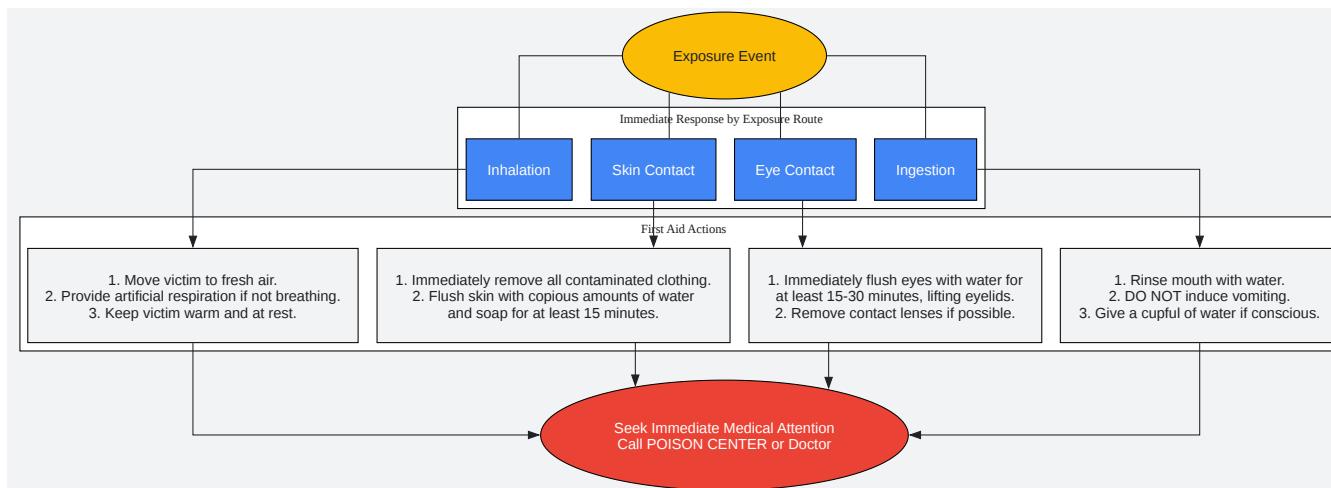
- Preparation: Cordon off the work area. Ensure the chemical fume hood is operational and the sash is at the appropriate height. Verify that an emergency eyewash station and safety shower are accessible.[13]
- Don PPE: Put on all required PPE (lab coat, goggles, face shield, gloves) before handling the chemical container.
- Transfer to Hood: Carefully transport the sealed container to the fume hood.
- Weighing: Open the container inside the hood. Use a dedicated spatula to carefully transfer the solid to a tared weigh boat on a balance located inside the hood. Avoid any actions that could generate dust.[7]
- Closure: Securely close the primary container immediately after dispensing.
- Cleanup: Gently wipe down the spatula and any contaminated surfaces inside the hood with an appropriate solvent and dispose of the wipe as hazardous waste.
- Doffing PPE: Remove PPE in the correct order (gloves first), avoiding contact with the contaminated exterior. Wash hands thoroughly with soap and water.

Storage Protocol

- Security: Store in a locked cabinet or area to restrict access.[5][13]
- Conditions: Keep in a cool, dry, well-ventilated area, away from incompatible materials like strong oxidizing agents.[7] A storage temperature of 2-8°C is recommended.[2][8]
- Container: Keep the container tightly sealed to protect from moisture, which can cause decomposition.[7][12]

Section 5: Emergency Protocols and First Aid

In case of any exposure, immediate and correct action is critical. All responses culminate in seeking professional medical attention without delay.

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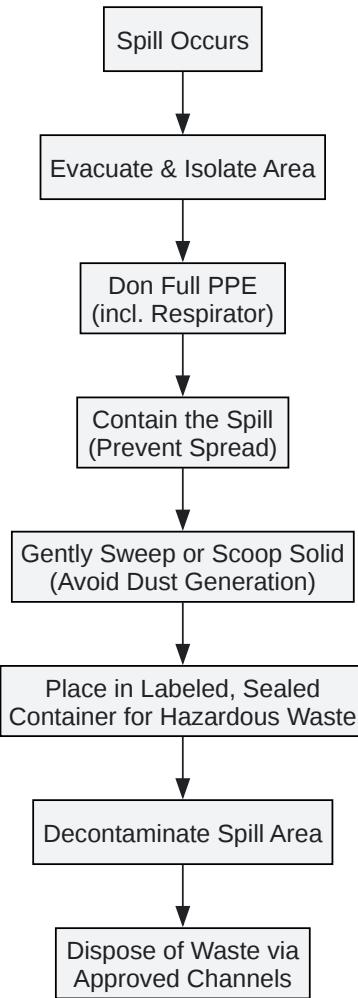
Caption: Decision workflow for first aid response to exposure.

- Inhalation: Remove the individual to fresh air immediately.^[11] If breathing is difficult or has stopped, provide artificial respiration (avoiding mouth-to-mouth) and call for immediate medical assistance.^{[5][11]}
- Skin Contact: Immediately remove all contaminated clothing.^[5] Flush the affected skin area with large amounts of soap and water for at least 15 minutes.^[11] This prolonged washing is crucial to remove the corrosive chemical.
- Eye Contact: Flush eyes immediately and continuously with plentiful water for at least 15-30 minutes, holding the eyelids open to ensure complete coverage of the eye surface.^{[7][11]} Remove contact lenses if it is safe to do so.^[5]
- Ingestion: Do NOT induce vomiting, as this can worsen damage from the corrosive material.^[11] If the person is conscious, rinse their mouth and have them drink a cup of water.^{[11][13]}

Section 6: Accidental Release and Fire-Fighting Measures

Accidental Release

A spill of **Dibutyltin Dichloride-d18** is a high-hazard event requiring a calm, systematic response.



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Caption: Step-by-step workflow for responding to a solid spill.

Protocol for a Small Solid Spill:

- Isolate: Immediately alert others and secure the area.[\[5\]](#)
- Protect: Don full PPE, including respiratory protection.[\[5\]](#)
- Contain: Prevent the powder from spreading.
- Clean-up: Carefully sweep or scoop the material into a designated, labeled container for hazardous waste.[\[7\]](#) Avoid any action that creates dust.[\[7\]](#)
- Decontaminate: Clean the spill area with an appropriate solvent, and dispose of all cleaning materials as hazardous waste.
- Environmental: Do not allow the substance to enter sewers or waterways, as it is very toxic to aquatic life.[\[5\]](#)

Fire-Fighting Measures

While the material itself is not readily combustible, it poses significant hazards in a fire.[\[3\]](#)[\[7\]](#)

- Extinguishing Media: Use dry chemical, carbon dioxide, water spray, or alcohol-resistant foam.[\[7\]](#) Exercise caution with water, ensuring it does not containers, which could lead to a violent reaction or explosion.[\[7\]](#)

- Hazardous Decomposition: Upon heating, it may decompose to produce highly toxic and corrosive fumes, including hydrogen chloride, carbon monoxide, and tin oxides.[\[7\]](#)[\[11\]](#)[\[13\]](#)
- Required PPE: Firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA) to protect against toxic decomposition.[\[11\]](#)[\[13\]](#)

Conclusion

Dibutyltin Dichloride-d18 is a chemical that commands respect. Its utility in research is matched by its severe toxicological profile. A thorough understanding of its hazards—fatal if inhaled, corrosive to skin and eyes, and capable of causing long-term reproductive and systemic damage—is essential for any. Strict adherence to the protocols outlined in this guide, including the mandatory use of engineering controls, comprehensive PPE, and well-rehearsed emergency procedures, is the only way to ensure its safe use in the pursuit of scientific advancement.

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